

# An In-depth Technical Guide to Methyl $\alpha$ -Cyanocinnamate: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: Methyl  $\alpha$ -cyanocinnamate

Cat. No.: B170538

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## Introduction

Methyl  $\alpha$ -cyanocinnamate, a derivative of cinnamic acid, is a versatile organic compound with significant potential in various scientific and industrial fields. Its unique chemical structure, featuring a conjugated system with cyano and ester functional groups, imparts a range of interesting physical and chemical properties. This technical guide provides a comprehensive overview of methyl  $\alpha$ -cyanocinnamate, covering its core physical and chemical characteristics, spectroscopic profile, synthesis, and exploration of its potential biological activities. The information is curated to be a valuable resource for researchers, chemists, and professionals involved in drug discovery and material science.

## Physicochemical Properties

Methyl  $\alpha$ -cyanocinnamate is a solid at room temperature. Its key physical and chemical properties are summarized in the tables below for easy reference and comparison.

### Table 1: General and Physical Properties of Methyl $\alpha$ -Cyanocinnamate

Property	Value	Reference
IUPAC Name	methyl (2E)-2-cyano-3-phenylprop-2-enoate	[1][2]
Synonyms	Methyl 2-cyano-3-phenylacrylate, Benzalcyanoacetic acid methyl ester	[2][3]
CAS Number	3695-84-9	[1][2][3][4]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][3][4]
Molecular Weight	187.19 g/mol	[1][3][4]
Melting Point	93 °C	[3][4][5]
Boiling Point	317.8 °C at 760 mmHg	[2][3]
Density	1.169 g/cm <sup>3</sup>	[2][3]
Flash Point	148.6 °C	[2][3]
Appearance	White to off-white solid/powder	[6]
Solubility	Soluble in acetone, methyl ethyl ketone, nitromethane, and dichloromethane.[7] Insoluble in water.[8]	
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[3][4]

**Table 2: Computed Properties of Methyl  $\alpha$ -Cyanocinnamate**

Property	Value	Reference
XLogP3	2.1	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	3	[3]
Exact Mass	187.06332853 g/mol	[3]
Monoisotopic Mass	187.06332 Da	[9]
Topological Polar Surface Area	50.1 Å <sup>2</sup>	[3]
Heavy Atom Count	14	[3]

## Spectroscopic Data

The structural features of methyl  $\alpha$ -cyanocinnamate have been elucidated through various spectroscopic techniques.

### Infrared (IR) Spectroscopy

The IR spectrum of methyl  $\alpha$ -cyanocinnamate displays characteristic absorption bands corresponding to its functional groups. The strong, sharp band for the nitrile group ( $\text{C}\equiv\text{N}$ ) stretching vibration is typically observed in the range of 2240-2260  $\text{cm}^{-1}$ . The carbonyl group ( $\text{C}=\text{O}$ ) of the  $\alpha,\beta$ -unsaturated ester gives rise to an intense absorption between 1700 and 1750  $\text{cm}^{-1}$ .<sup>[1]</sup>

### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are crucial for confirming the structure and stereochemistry of methyl  $\alpha$ -cyanocinnamate.

- $^1\text{H}$  NMR: The proton NMR spectrum would show signals for the aromatic protons of the phenyl group, a singlet for the vinylic proton, and a singlet for the methyl ester protons. The chemical shifts and coupling constants are consistent with the (E)-stereochemistry.

- <sup>13</sup>C NMR: The carbon NMR spectrum reveals distinct signals for the carbonyl carbon, the nitrile carbon, the carbons of the double bond, the aromatic carbons, and the methyl ester carbon. The chemical shifts are influenced by the electron-withdrawing nature of the cyano and ester groups and the conjugation with the phenyl ring.<sup>[1]</sup> For instance, the nitrile carbon appears around 116.24 ppm, while the carbonyl carbon resonates further downfield.<sup>[1]</sup>

## Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of methyl  $\alpha$ -cyanocinnamate. The electron ionization (EI) mass spectrum typically shows a molecular ion peak  $[M]^+$  at  $m/z$  187.<sup>[1]</sup> Characteristic fragmentation patterns, including the loss of the methoxy group or the entire ester functionality, can be observed, providing further structural information.<sup>[1]</sup>

## Chemical Properties and Reactivity

Methyl  $\alpha$ -cyanocinnamate's reactivity is dictated by its functional groups and the conjugated system.

- Knoevenagel Condensation: It is synthesized via the Knoevenagel condensation of benzaldehyde and methyl cyanoacetate.<sup>[2]</sup> This reaction is a cornerstone for the formation of the C=C double bond in this molecule.
- Hydrolysis: The ester group can be hydrolyzed to the corresponding carboxylic acid,  $\alpha$ -cyanocinnamic acid, under acidic or basic conditions.<sup>[1]</sup>
- Polymerization: The activated double bond allows methyl  $\alpha$ -cyanocinnamate to participate in polymerization reactions, making it a monomer for the synthesis of functional polymers.<sup>[1]</sup>
- Copolymerization: It can be copolymerized with other monomers like styrene to create copolymers with unique properties.<sup>[1]</sup>

## Experimental Protocols

### Synthesis of Methyl $\alpha$ -Cyanocinnamate via Knoevenagel Condensation

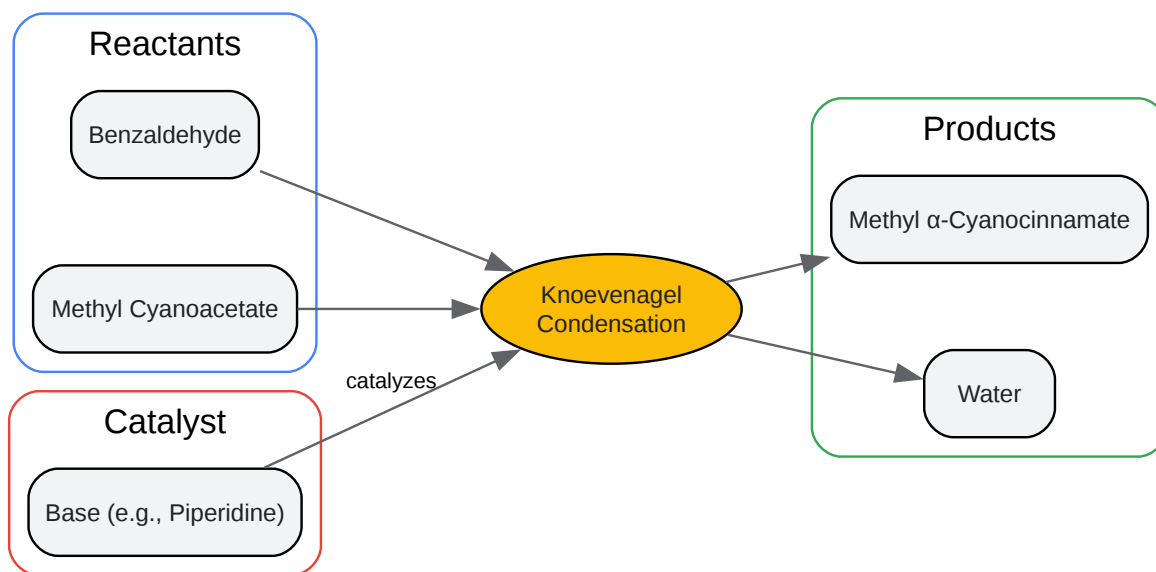
This protocol is a representative example based on the principles of the Knoevenagel condensation.

#### Materials:

- Benzaldehyde
- Methyl cyanoacetate
- A basic catalyst (e.g., piperidine, potassium nickel(II) phosphonitride)[2]
- A suitable solvent (e.g., ethanol, toluene)
- Apparatus for reflux and distillation

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve benzaldehyde (1 equivalent) and methyl cyanoacetate (1 equivalent) in the chosen solvent.
- Add a catalytic amount of the basic catalyst to the solution.
- Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.



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**Fig. 1:** Knoevenagel condensation for the synthesis of Methyl  $\alpha$ -Cyanocinnamate.

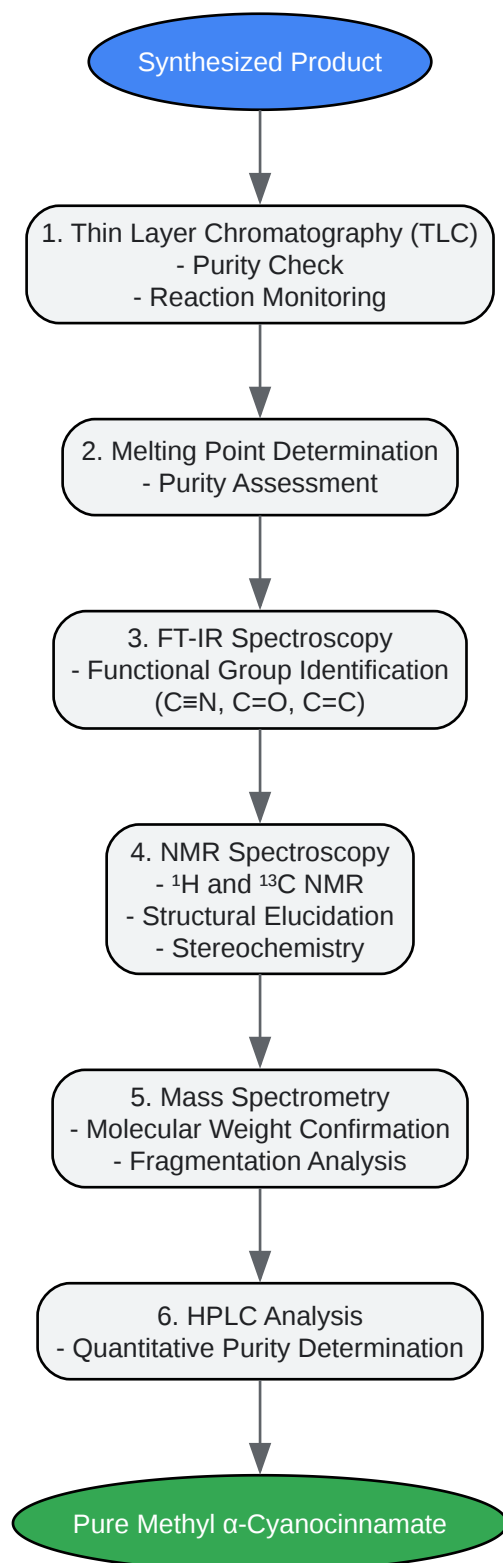
## Purification by Recrystallization

Procedure:

- Dissolve the crude methyl  $\alpha$ -cyanocinnamate in a minimum amount of a hot solvent (e.g., ethanol).
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals in a vacuum oven.

## Analytical Characterization Workflow

A typical workflow for the analytical characterization of synthesized methyl  $\alpha$ -cyanocinnamate is outlined below.



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**Fig. 2:** A standard workflow for the analytical characterization of Methyl  $\alpha$ -Cyanocinnamate.

## Applications and Biological Activity

Methyl  $\alpha$ -cyanocinnamate is a valuable intermediate in organic synthesis and has potential applications in material science and drug discovery.

- **Organic Synthesis:** It serves as a precursor for the synthesis of various heterocyclic compounds and other complex organic molecules.[1]
- **Material Science:** Its ability to undergo polymerization makes it a candidate for the development of specialty polymers and materials.[1]
- **Potential Biological Activity:**
  - **Antitumor Properties:** While direct studies on methyl  $\alpha$ -cyanocinnamate are limited, related cinnamic acid derivatives have been investigated for their potential antitumor activities.[1] The proposed mechanisms for related compounds often involve the induction of apoptosis and inhibition of cell proliferation.[10][11]
  - **Antifungal Properties:** Some cyanoacrylate derivatives have shown antifungal activity.[1] The mechanism of action for similar compounds can involve the disruption of the fungal cell membrane and the generation of reactive oxygen species.[9][12]

It is important to note that the biological activities of methyl  $\alpha$ -cyanocinnamate itself require more extensive investigation to elucidate the specific mechanisms and signaling pathways involved.

## Conclusion

Methyl  $\alpha$ -cyanocinnamate is a compound of significant interest due to its versatile chemical nature and potential applications. This technical guide has provided a detailed overview of its physical and chemical properties, spectroscopic data, a representative synthetic protocol, and a summary of its known and potential applications. The structured presentation of data in tables and the visualization of key processes aim to facilitate a deeper understanding and further research into this promising molecule for professionals in the fields of chemistry, material



science, and drug development. Further exploration into its biological activities and the underlying signaling pathways is warranted to fully realize its therapeutic potential.

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